

Operational Guide: trans-Permethrin Disposal Procedures

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Compound of Interest

Compound Name: *trans-Permethrin*

CAS No.: 61949-77-7

Cat. No.: B105639

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Operational Abstract (BLUF)

Do not dispose of **trans-permethrin** via municipal drains or standard trash. **trans-Permethrin** is a halogenated pyrethroid with extreme acute toxicity to aquatic life (

for many arthropods).[1] While it is not a federally P-listed or U-listed waste under RCRA by name, it must be managed as Hazardous Chemical Waste.[1] The presence of chlorine atoms in the vinyl group mandates segregation into halogenated waste streams to ensure proper high-temperature incineration.

Chemical Hazard Characterization

To ensure protocol compliance, researchers must understand the causality behind these safety measures.

Property	Specification	Operational Implication
Chemical Structure	3-Phenoxybenzyl (1RS,3RS)-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropanecarboxylate	Contains Chlorine.[1][2][3][4][5] [6] Must be incinerated at to prevent formation of incomplete combustion byproducts (dioxins).[1]
Physical State	Crystalline Solid / Viscous Liquid (Purity dependent)	May require solubilization for disposal or handling as solid hazardous waste.[1]
Aquatic Toxicity	Category 1 (H400/H410)	Zero-tolerance policy for drain disposal.[1] Rinse water must be collected.[1]
Flash Point	(Pure)	Generally not ignitable (D001) unless in solvent, but combustible.[1]

Pre-Disposal Protocol: The Self-Validating System

A self-validating system prevents downstream rejection by waste contractors.[1] You must characterize the waste at the point of generation.

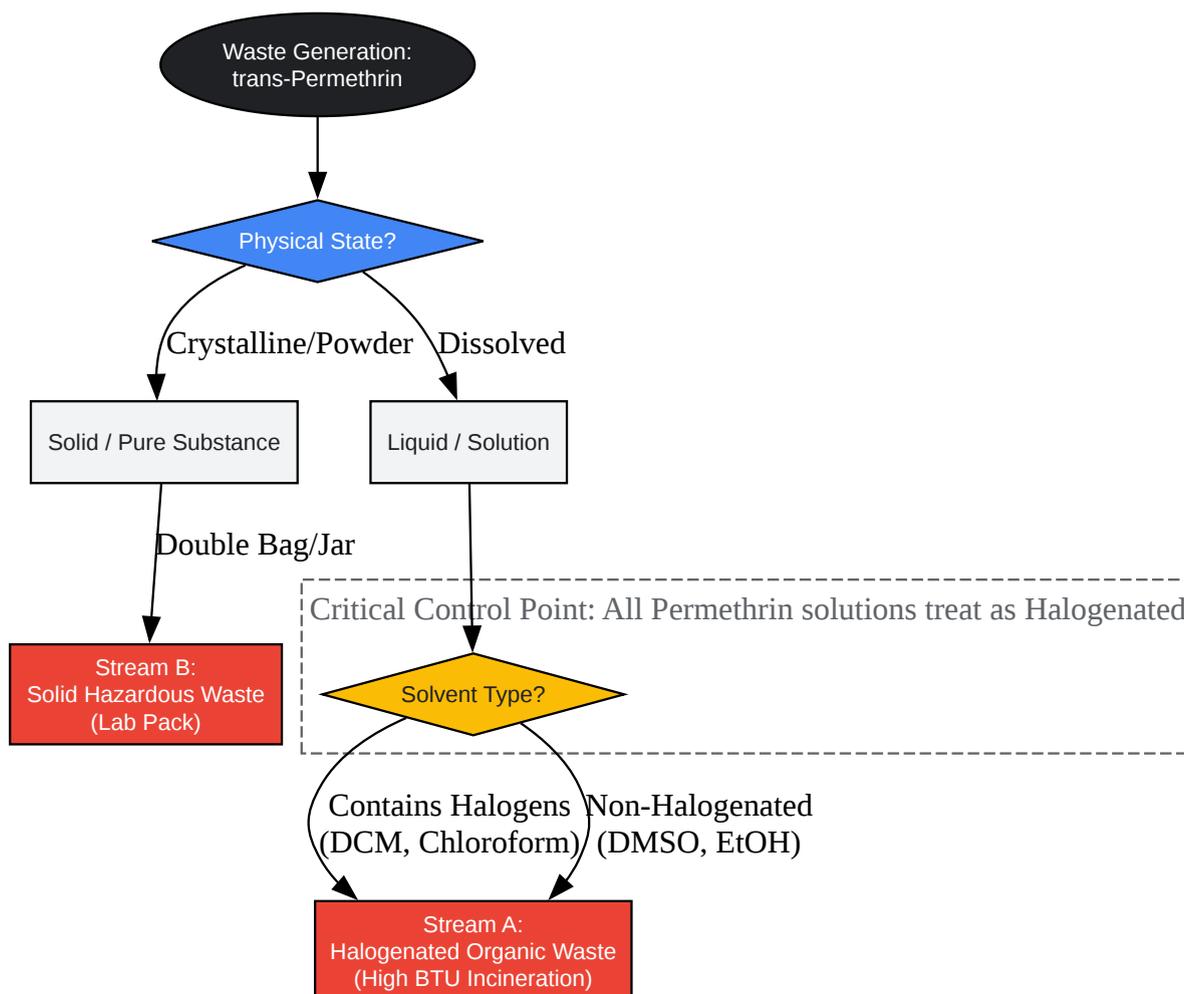
A. Waste Segregation Logic

The primary error in permethrin disposal is mixing it with non-halogenated solvents (e.g., Acetone, Methanol) without labeling it as halogenated. This complicates the incineration profile.

- Scenario A: Pure Solid/Stock: Dispose of in the original container or a clear, wide-mouth HDPE jar.
- Scenario B: Solution (e.g., in DMSO/Ethanol): Segregate into Halogenated Solvent waste streams.[1] Even if the solvent is non-halogenated, the solute (permethrin) renders the mixture halogenated for disposal purposes.

B. Visualization: Disposal Decision Tree

Use this logic flow to determine the correct waste stream.



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Figure 1: Logic flow for assigning **trans-permethrin** to the correct waste stream. Note that solutions are defaulted to Halogenated streams to ensure proper incineration temperatures.

Detailed Disposal Workflow

Step 1: Containment & Packaging[1]

- Solids: Collect contaminated weighing boats, pipette tips, and pure solid waste in a clear polyethylene bag (4 mil thickness minimum).[1] Seal this bag and place it inside a secondary

rigid container (HDPE jar) labeled "Solid Hazardous Waste - Toxic."

- Liquids: Use amber glass or HDPE carboys.
 - Critical: Do not fill containers full to allow for thermal expansion.[\[1\]](#)
 - Compatibility: Ensure the cap liner is compatible with the solvent used (e.g., PTFE liners for aggressive organic solvents).

Step 2: Labeling (The "Cradle-to-Grave" Link)

Your waste label must be explicit to protect downstream handlers.[\[1\]](#)

- Chemical Name: Write "**trans-Permethrin**" (Do not use abbreviations like "Perm").
- Constituents: List all solvents by percentage (e.g., "99% Ethanol, 1% **trans-Permethrin**").
- Hazard Checkbox: Check "Toxic" and "Environmental Hazard." If dissolved in ethanol, also check "Ignitable."[\[1\]](#)

Step 3: Storage Pending Pickup

- Store in a Satellite Accumulation Area (SAA) at or near the point of generation.[\[1\]](#)
- Ensure the container is in secondary containment (tray) capable of holding 110% of the volume.
- Time Limit: Move to the Central Accumulation Area (CAA) within 3 days once the container is full, or per your institution's specific timeline (often 90 or 180 days max).[\[1\]](#)

Spill Management Protocol

Accidental release requires immediate containment to prevent migration into floor drains.[\[1\]](#)

A. Spill Response Matrix

Spill Type	Action Threshold	Primary Containment Material
Dry Spill	Any Amount	Damp paper towel (to prevent dust) or HEPA vacuum.[1]
Minor Liquid		Absorbent pads or vermiculite. [1]
Major Liquid		Clay/Sand dikes to block drains; call EHS.[1]

B. Visualization: Emergency Response



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Figure 2: Immediate response workflow.[1] The critical step is blocking drains to prevent environmental release.

Regulatory Framework & Compliance

This protocol is grounded in the following regulatory standards.

- EPA (RCRA): While not P/U listed, permethrin waste is regulated under 40 CFR 262.11 (Hazardous Waste Determination).[1] The generator must determine if the waste exhibits characteristics of toxicity or if the carrier solvent is ignitable (D001).
- DOT (Shipping): Pure permethrin is regulated for transport.[1]
 - UN Number: UN 3077 (Environmentally hazardous substance, solid, n.o.s.) or UN 3352 (Pyrethroid pesticide, liquid toxic).[1]
 - Packing Group: III.

- Incineration Requirement: Due to the halogenated vinyl group, disposal facilities typically utilize rotary kiln incineration with secondary combustion chambers () and caustic scrubbers to neutralize HCl gas emissions [1].[1]

References

- United States Environmental Protection Agency (EPA).Incineration of Halogenated Organic Compounds.[1] EPA Technical Resource Document.[1] Available at: [\[Link\]](#)[1]
- Code of Federal Regulations.40 CFR § 261.33 - Discarded commercial chemical products, off-specification species, container residues, and spill residues thereof.[1] (Verification of P/U list status). Available at: [\[Link\]](#)[1]

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